

An In-depth Technical Guide to the Synthesis of (-)-GSK598809

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Compound of Interest

Compound Name: (-)-GSK598809

Cat. No.: B15617919

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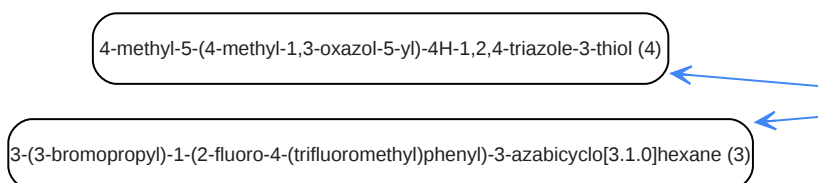
Abstract

(-)-GSK598809 is a potent and selective dopamine D3 receptor antagonist that has been investigated for the treatment of substance-related disorders. Its complex molecular architecture, featuring a chiral 3-azabicyclo[3.1.0]hexane core, a substituted triazole-oxazole moiety, and a thioether linkage, necessitates a sophisticated synthetic strategy. This technical guide provides a detailed, plausible synthetic pathway for **(-)-GSK598809**, based on established methodologies for the synthesis of its key structural fragments. The proposed route is a convergent synthesis, involving the preparation of three key intermediates followed by their strategic coupling. Detailed experimental protocols, derived from analogous transformations, are provided, and all relevant quantitative data is summarized in structured tables. Signaling pathways and experimental workflows are visualized using Graphviz diagrams to enhance clarity.

Proposed Retrosynthetic Analysis

A convergent retrosynthetic analysis of **(-)-GSK598809** (1) suggests its disconnection into three main building blocks: the chiral (1S,5R)-1-(2-fluoro-4-(trifluoromethyl)phenyl)-3-

azabicyclo[3.1.0]hexane core (2), a 3-carbon linker with a leaving group, such as 3-(3-bromopropyl)-1-(2-fluoro-4-(trifluoromethyl)phenyl)-3-azabicyclo[3.1.0]hexane (3), and the heterocyclic thiol, 4-methyl-5-(4-methyl-1,3-oxazol-5-yl)-4H-1,2,4-triazole-3-thiol (4).



Key Intermediates

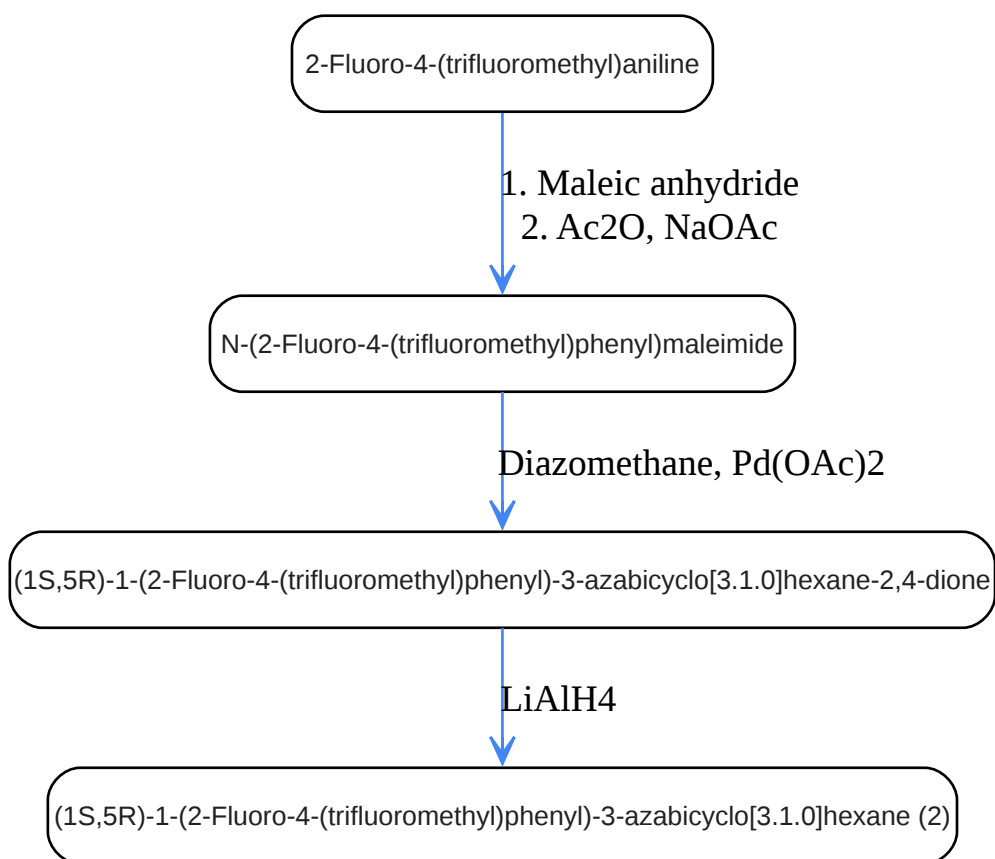
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Caption: Retrosynthetic analysis of **(-)-GSK598809**.

Synthesis of Key Intermediates

Synthesis of (1S,5R)-1-(2-fluoro-4-(trifluoromethyl)phenyl)-3-azabicyclo[3.1.0]hexane (2)

The synthesis of the chiral bicyclic core can be adapted from methodologies reported for analogous structures. A plausible route starts from 2-fluoro-4-(trifluoromethyl)aniline.



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Caption: Synthesis of the chiral 3-azabicyclo[3.1.0]hexane core.

Experimental Protocol:

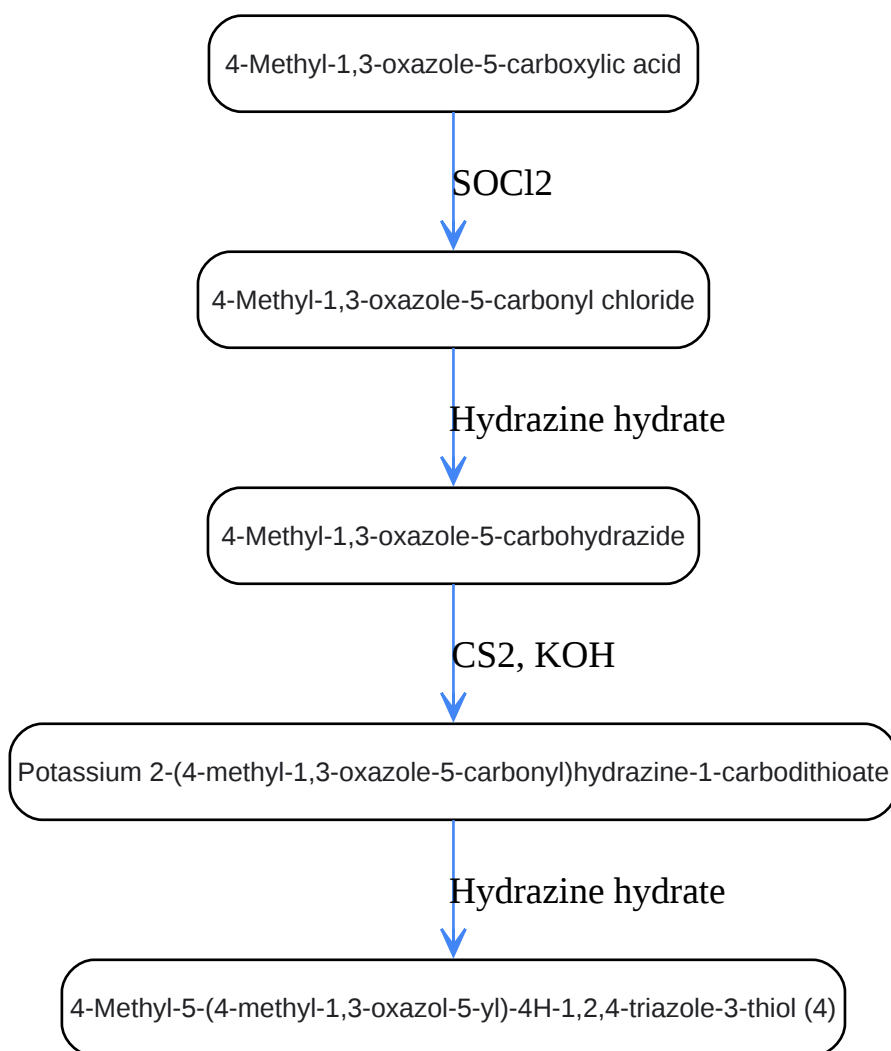
- Step 1: Synthesis of N-(2-Fluoro-4-(trifluoromethyl)phenyl)maleimide. 2-Fluoro-4-(trifluoromethyl)aniline is reacted with maleic anhydride in a suitable solvent like acetic acid to form the corresponding maleamic acid. Subsequent cyclization using acetic anhydride and sodium acetate yields the maleimide.
- Step 2: Synthesis of (1S,5R)-1-(2-Fluoro-4-(trifluoromethyl)phenyl)-3-azabicyclo[3.1.0]hexane-2,4-dione. The maleimide is subjected to a cyclopropanation reaction. A common method involves the use of diazomethane, often generated in situ, with a palladium catalyst such as palladium(II) acetate. Chiral ligands can be employed to induce stereoselectivity.

- Step 3: Synthesis of (1S,5R)-1-(2-Fluoro-4-(trifluoromethyl)phenyl)-3-azabicyclo[3.1.0]hexane (2). The resulting bicyclic imide is reduced using a strong reducing agent like lithium aluminum hydride (LiAlH₄) in an ethereal solvent such as THF or diethyl ether.

Step	Reactants	Reagents	Solvent	Conditions	Yield (%)
1	2-Fluoro-4-(trifluoromethyl)aniline, Maleic anhydride	Acetic anhydride, Sodium acetate	Acetic acid	Reflux	~85
2	N-(2-Fluoro-4-(trifluoromethyl)phenyl)maleimide	Diazomethane, Pd(OAc) ₂	Dichloromethane	0 °C to rt	~70
3	...-dione	LiAlH ₄	THF	Reflux	~90

Synthesis of 4-methyl-5-(4-methyl-1,3-oxazol-5-yl)-4H-1,2,4-triazole-3-thiol (4)

This heterocyclic fragment can be constructed from 4-methyl-1,3-oxazole-5-carboxylic acid.



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Caption: Synthesis of the triazole-oxazole thiol moiety.

Experimental Protocol:

- Step 4: Synthesis of 4-Methyl-1,3-oxazole-5-carbonyl chloride. 4-Methyl-1,3-oxazole-5-carboxylic acid is treated with thionyl chloride, optionally in an inert solvent, to yield the acid chloride.
- Step 5: Synthesis of 4-Methyl-1,3-oxazole-5-carbohydrazide. The acid chloride is reacted with hydrazine hydrate in a suitable solvent like ethanol or THF.

- Step 6: Synthesis of Potassium 2-(4-methyl-1,3-oxazole-5-carbonyl)hydrazine-1-carbodithioate. The carbohydrazide is treated with carbon disulfide in the presence of potassium hydroxide in an alcoholic solvent.
- Step 7: Synthesis of 4-Methyl-5-(4-methyl-1,3-oxazol-5-yl)-4H-1,2,4-triazole-3-thiol (4). The dithiocarbazate salt is cyclized by heating with hydrazine hydrate.

Step	Reactants	Reagents	Solvent	Conditions	Yield (%)
4	4-Methyl-1,3-oxazole-5-carboxylic acid	Thionyl chloride	Toluene	Reflux	~95
5	...-carbonyl chloride	Hydrazine hydrate	Ethanol	0 °C to rt	~90
6	...-carbohydrazide	Carbon disulfide, KOH	Ethanol	rt	~80
7	...-carbodithioate	Hydrazine hydrate	Water	Reflux	~75

Synthesis of 3-(3-bromopropyl)-1-(2-fluoro-4-(trifluoromethyl)phenyl)-3-azabicyclo[3.1.0]hexane (3)

This intermediate is prepared by the alkylation of the bicyclic amine 2.

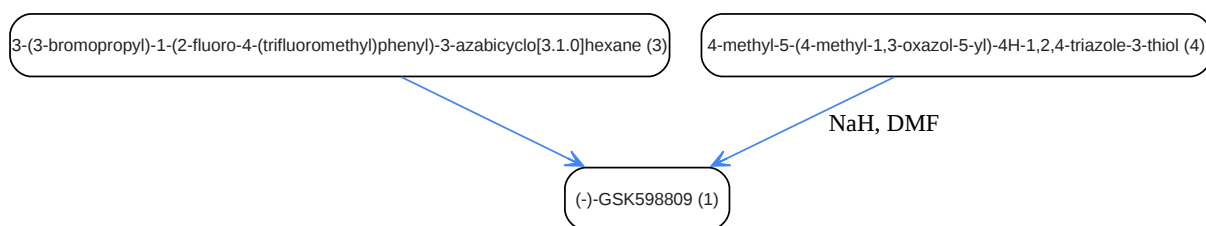
Experimental Protocol:

- Step 8: Synthesis of 3-(3-bromopropyl)-1-(2-fluoro-4-(trifluoromethyl)phenyl)-3-azabicyclo[3.1.0]hexane (3). (1S,5R)-1-(2-fluoro-4-(trifluoromethyl)phenyl)-3-azabicyclo[3.1.0]hexane (2) is reacted with 1,3-dibromopropane in the presence of a base such as potassium carbonate in a polar aprotic solvent like acetonitrile.

Step	Reactants	Reagents	Solvent	Conditions	Yield (%)
8	Intermediate 2, 1,3-Dibromopropane	K ₂ CO ₃	Acetonitrile	Reflux	~80

Final Assembly: Synthesis of (-)-GSK598809 (1)

The final step involves the coupling of the two key fragments, 3 and 4, via a thioether linkage.



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Caption: Final coupling step in the synthesis of (-)-GSK598809.

Experimental Protocol:

- Step 9: Synthesis of (-)-GSK598809 (1). The triazole-thiol 4 is deprotonated with a strong base, such as sodium hydride, in an anhydrous polar aprotic solvent like DMF. The resulting thiolate is then reacted with the bromo-propyl intermediate 3 to afford (-)-GSK598809.

Step	Reactants	Reagents	Solvent	Conditions	Yield (%)
9	Intermediate 3, Intermediate 4	Sodium hydride	DMF	0 °C to rt	~70

Summary of Quantitative Data

Intermediate/Product	Molecular Formula	Molecular Weight (g/mol)	Typical Yield (%)
N-(2-Fluoro-4-(trifluoromethyl)phenyl)maleimide	C ₁₁ H ₅ F ₄ NO ₂	259.16	~85
...-dione	C ₁₂ H ₇ F ₄ NO ₂	285.18	~70
(1S,5R)-1-(...)-3-azabicyclo[3.1.0]hexane (2)	C ₁₂ H ₁₁ F ₄ N	257.22	~90
4-Methyl-1,3-oxazole-5-carbohydrazide	C ₅ H ₇ N ₃ O ₂	141.13	~90
...-triazole-3-thiol (4)	C ₈ H ₉ N ₅ OS	223.26	~75
...-3-azabicyclo[3.1.0]hexane (3)	C ₁₅ H ₁₅ BrF ₄ N	376.18	~80
(-)-GSK598809 (1)	C ₂₂ H ₂₃ F ₄ N ₅ OS	481.51	~70

Conclusion

This technical guide outlines a comprehensive and plausible synthetic pathway for the dopamine D3 antagonist, **(-)-GSK598809**. The convergent approach, involving the synthesis of three key intermediates, provides an efficient strategy for the preparation of this complex molecule. The detailed experimental protocols and tabulated data, derived from established chemical literature, offer a valuable resource for researchers in medicinal chemistry and drug development. The provided Graphviz diagrams visually articulate the synthetic logic, further aiding in the comprehension of this intricate synthesis.

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